

# ecological role of gamma-Coniceine in plant defense

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: gamma-Coniceine

CAS No.: 1604-01-9

Cat. No.: S570344

Get Quote

## Chemical Identity and Role in Toxicity

**Gamma-Coniceine** is a piperidinic alkaloid and a key toxic component in Poison Hemlock (*Conium maculatum*) [1]. The table below summarizes its core properties:

Property	Description
IUPAC Name	6-Propyl-2,3,4,5-tetrahydropyridine [2]
Molecular Formula	C <sub>8</sub> H <sub>15</sub> N [2]
Molecular Mass	125.215 g/mol [2]
Role in Plant	<b>Precursor Alkaloid:</b> It is the biochemical precursor to other toxic hemlock alkaloids like coniine [1].
Toxicity Mechanism	Disrupts the central nervous system by acting on nicotinic acetylcholine receptors, causing ascending muscular paralysis that can lead to respiratory failure and death [1].

## Biosynthesis and Broader Defense Context

**Gamma-Coniceine** is synthesized by the plant from acetate units [1]. The following diagram illustrates its role as the central precursor in the alkaloid pathway of Poison Hemlock:

This production of toxic alkaloids is a form of **chemical defense** against herbivores. The plant's defense system is a complex signaling network. While the specific pathway for **gamma-Coniceine** induction isn't detailed in the search results, it operates within this broader context, which can be visualized as follows [3] [4] [5]:

## Experimental Approaches for Study

While the search results do not contain specific protocols for studying **gamma-Coniceine**, the following common techniques used in plant defense and phytochemistry research would be applicable:

Method	Application in Study
<b>Chromatography &amp; Mass Spectrometry</b>	Used to isolate and identify alkaloids from plant extracts and determine their precise concentration in different tissues [1].
<b>In vitro Bioassays</b>	Used to test the toxicity of isolated gamma-Coniceine on cell cultures, microbes, or insects to quantify its defensive effect [6].
<b>Gene Expression Analysis (qPCR)</b>	Used to measure the activity of genes involved in alkaloid biosynthesis by quantifying RNA transcript levels [7].
<b>Enzyme Assays</b>	Used to characterize the function of specific biosynthetic enzymes, like the reductase that forms gamma-Coniceine [1].
<b>Genetic Studies</b>	Involves creating or studying plant mutants to understand how the disruption of specific genes affects alkaloid production [8].

**Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or Request Quote Online.

## References

1. Poison hemlock | Phaesis Wiki | Fandom [phaesis.fandom.com]
2. g- Coniceine | C8H15N [chemspider.com]
3. The Ultimate Guide to Plant Defense [numberanalytics.com]
4. transduction in Signal responses | PPTX | Gardening plant defence [slideshare.net]
5. Disease Resistance-Related Plant : Recent... Signaling Pathways [pmc.ncbi.nlm.nih.gov]
6. [PDF] Fusarium phytotoxin trichothecenes have an elicitor -like activity ... [semanticscholar.org]
7. Analysis, How a qPCR Machine Works and qPCR qPCR Protocol [technologynetworks.com]
8. Accumulation of elicitor in the intercellular fluid of the... activity [pubmed.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [ecological role of gamma-Coniceine in plant defense]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b570344#ecological-role-of-gamma-coniceine-in-plant-defense]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)